

Improving the stability of Retagliptin stock solutions

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Compound of Interest

Compound Name: Retagliptin

Cat. No.: B610447

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This guide provides researchers, scientists, and drug development professionals with essential information for handling and storing **Retagliptin** to ensure the stability and reliability of experimental stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Retagliptin** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the highly recommended solvent for preparing **Retagliptin** and **Retagliptin** Phosphate stock solutions.^{[1][2][3]} **Retagliptin** is soluble in DMSO at 100 mg/mL (215.35 mM), while **Retagliptin** Phosphate shows solubility of at least 150 mg/mL (266.73 mM).^{[1][2]} For best results, use newly opened, anhydrous (hygroscopic) DMSO, as moisture can significantly impact solubility.^{[1][2][3]}

Q2: How should I store my **Retagliptin** stock solutions for optimal stability?

A2: Proper storage is critical to prevent degradation. Once prepared, stock solutions should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can inactivate the product.^[1] The recommended storage conditions vary slightly depending on the form of **Retagliptin**.

Q3: My **Retagliptin** powder is not dissolving completely in DMSO. What should I do?

A3: If you encounter solubility issues, you can employ gentle heating and/or sonication to aid dissolution.[1][2][3] Also, ensure the DMSO you are using is fresh and anhydrous, as absorbed moisture can reduce the compound's solubility.[2][3] For very small quantities of powder that may adhere to the vial walls due to static, it is recommended to centrifuge the vial briefly before adding the solvent.[3]

Q4: Can I use my prepared stock solution for in vivo experiments directly?

A4: No, the DMSO stock solution is highly concentrated and not suitable for direct in vivo administration. It must be further diluted to create a working solution using an appropriate vehicle. For in vivo experiments, it is strongly recommended to prepare the working solution freshly on the day of use.[1] If a continuous dosing period exceeds half a month, certain protocols should be chosen carefully.[1]

Q5: What are the potential degradation pathways for **Retagliptin**?

A5: While specific degradation pathways for **Retagliptin** are not extensively published, studies on other DPP-4 inhibitors, such as Denagliptin and Vildagliptin, provide insights into potential instabilities.[4][5] Gliptins can be susceptible to degradation under various stress conditions, including acidic, basic, and oxidative environments, often at elevated temperatures.[5][6] A common degradation pathway for similar compounds involves cyclization and subsequent hydrolysis.[4] Therefore, it is crucial to control the pH and temperature of solutions and protect them from oxidative stress.

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|--|--|---|
| Precipitation during initial dissolution | - Insufficient solvent volume- Low-quality or hydrated solvent- Incomplete mixing | - Ensure the concentration is within the documented solubility limits.- Use fresh, newly opened anhydrous DMSO.[1][2]- Apply gentle warming or use an ultrasonic bath to aid dissolution.[1][2][3] |
| Precipitate observed after freeze-thaw cycle | - Product inactivation/degradation due to repeated temperature changes.- Solution supersaturation at lower temperatures. | - Aliquot the stock solution into single-use vials after initial preparation to minimize freeze-thaw cycles.[1]- Before use, allow the aliquot to come to room temperature and vortex briefly to ensure it is fully redissolved. |
| Inconsistent experimental results | - Degraded stock solution.- Inaccurate concentration due to improper dissolution or storage. | - Always use freshly prepared working solutions for experiments.[1]- Verify storage conditions (temperature, light protection). For other temperature and light-sensitive compounds, degradation can impact results.[7][8]- Prepare a new stock solution from fresh powder and compare results. |
| Working solution appears cloudy or separates | - Poor solubility in the final aqueous-based vehicle.- Incompatible co-solvents. | - Ensure the protocol for preparing the working solution is followed precisely, adding each solvent one by one and mixing thoroughly at each step.[1][2]- The percentage of DMSO from the stock solution should not be too high in the |

final working solution to avoid precipitation.

Data Summary Tables

Table 1: Solubility of **Retagliptin** Forms in DMSO

| Compound | CAS No. | Molar Mass (g/mol) | Solubility in DMSO |
|-----------------------|--------------|----------------------|-------------------------------|
| Retagliptin | 1174122-54-3 | 464.37 | 100 mg/mL (215.35 mM)[1] |
| Retagliptin Phosphate | 1256756-88-3 | 562.36 | ≥ 150 mg/mL (266.73 mM)[2][3] |

Table 2: Recommended Storage of Stock Solutions

| Compound Form | Storage Temperature | Storage Period | Key Recommendations |
|--------------------------------------|-------------------------|----------------|--|
| Retagliptin (in DMSO) | -20°C | 1 year[1] | Aliquot to avoid repeated freeze-thaw cycles.[1] |
| -80°C | 2 years[1] | | |
| Retagliptin Phosphate (in DMSO) | -20°C | 1 month[2] | Store sealed and away from moisture. [2] |
| -80°C | 6 months[2] / 1 year[3] | | |
| Retagliptin Phosphate (Solid Powder) | -20°C | 3 years[3] | |

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Retagliptin** Stock Solution in DMSO

Materials:

- **Retaglipitin** powder (Molar Mass: 464.37 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated scale and appropriate personal protective equipment (PPE)

Procedure:

- Calculate Mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 464.37 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.64 \text{ mg}$
- Weighing: Carefully weigh out 4.64 mg of **Retaglipitin** powder. If working with very small amounts, centrifuge the vial to collect all the powder at the bottom.[\[3\]](#)
- Dissolution: Add the weighed powder to a sterile vial. Add 1 mL of anhydrous DMSO.
- Mixing: Vortex the solution thoroughly. If dissolution is slow, use an ultrasonic bath for a few minutes or warm the solution gently.[\[1\]](#) Visually inspect to ensure the solution is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use, sterile cryovials (e.g., 50 μL or 100 μL per vial). Store the aliquots at -20°C for up to 1 year or -80°C for up to 2 years.[\[1\]](#)

Protocol 2: Preparation of an In Vivo Working Solution (Example)

This protocol is an example for creating a working solution with a final concentration of 2.5 mg/mL.[\[1\]](#) Adjustments may be necessary based on experimental requirements.

Materials:

- **Retaglipitin** stock solution in DMSO (e.g., 25 mg/mL)

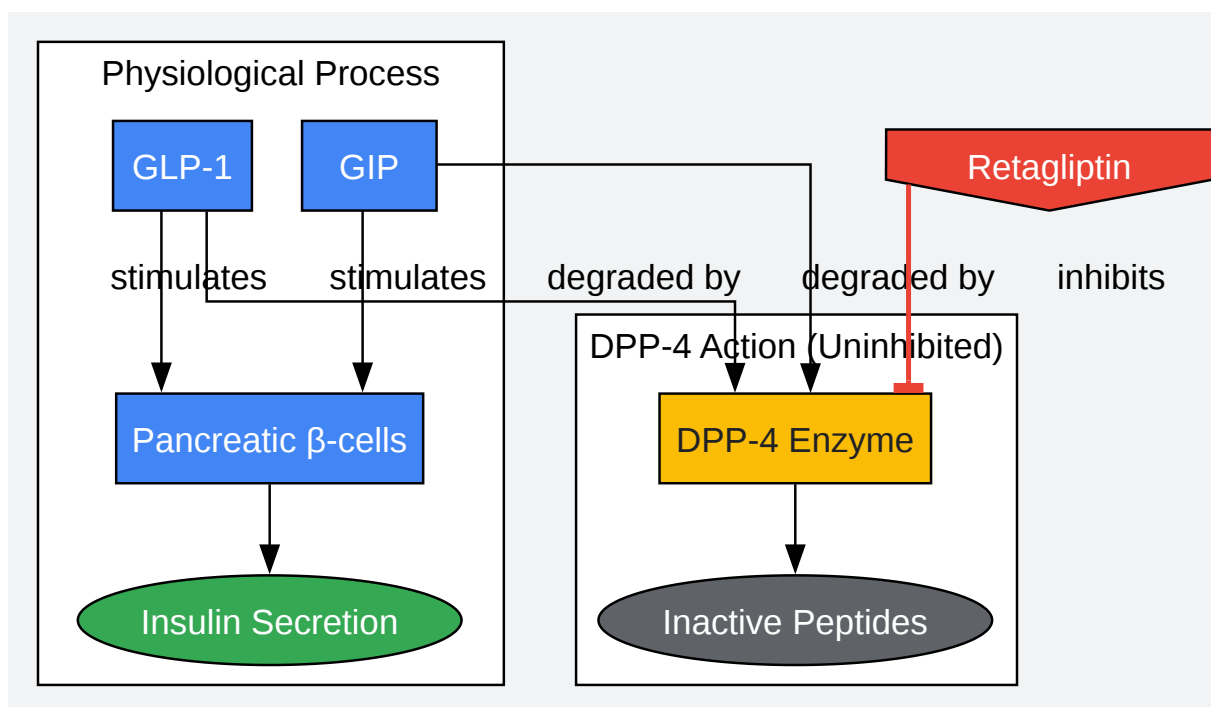
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes for mixing

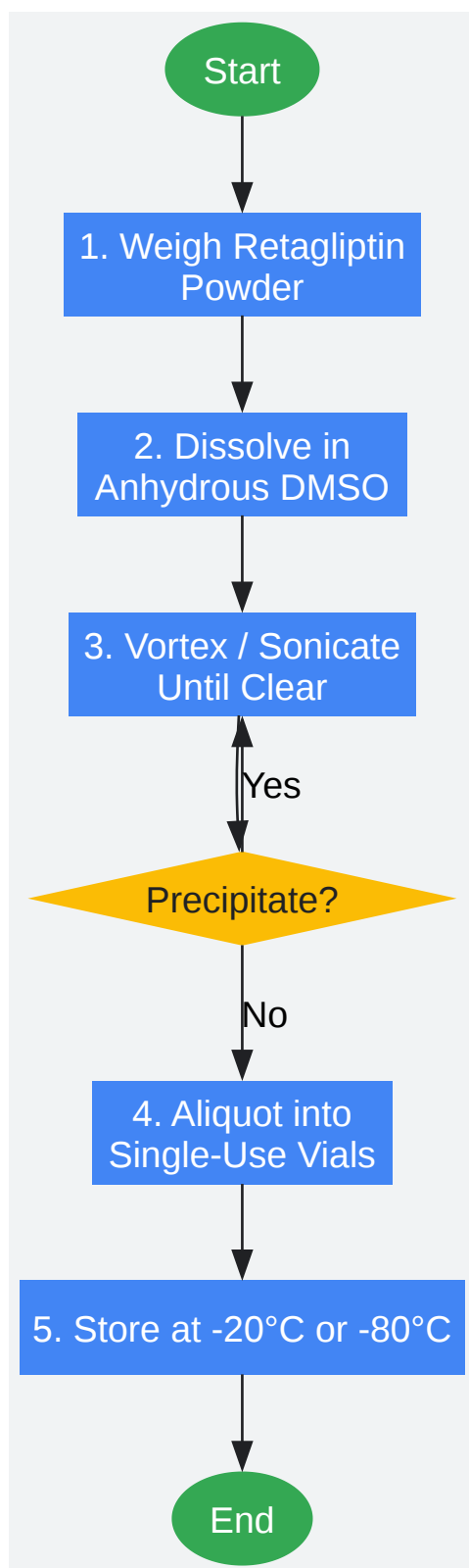
Procedure:

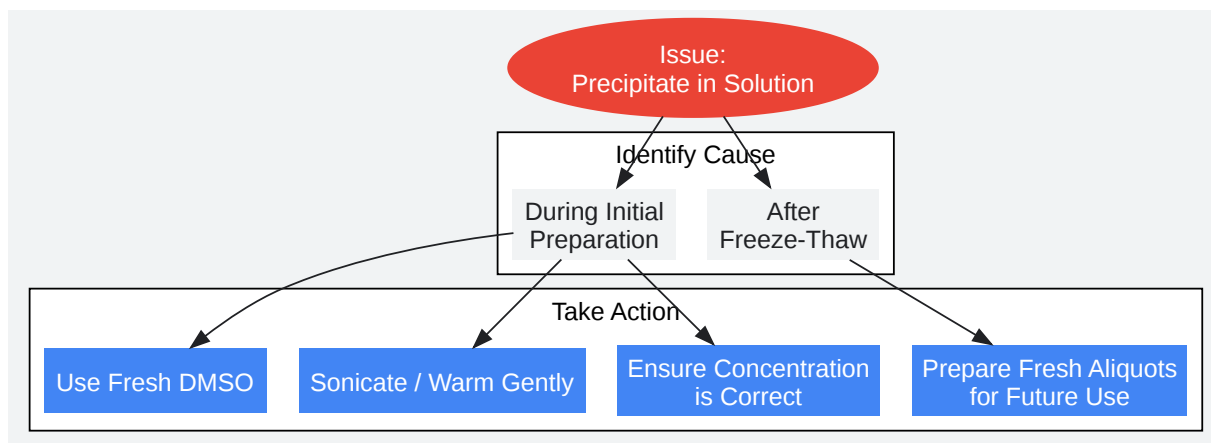
- This protocol is based on adding solvents sequentially to prepare a 1 mL working solution.^[1]
- Add 100 µL of the 25 mg/mL **Retagliptin** DMSO stock solution to a sterile tube.
- Add 400 µL of PEG300 and mix evenly.
- Add 50 µL of Tween-80 and mix evenly.
- Add 450 µL of Saline to bring the final volume to 1 mL. Mix thoroughly.
- The final solution will have the composition: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, with a **Retagliptin** concentration of ≥ 2.5 mg/mL.^[1]
- Use this working solution immediately after preparation.^[1]

Visual Guides

Mechanism of Action of Retagliptin







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